

Application Note and Protocol for the Determination of Nuarimol in Water Samples

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Compound of Interest

Compound Name: Nuarimol-d4

Cat. No.: B12413888

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Introduction

Nuarimol is a systemic fungicide used to control a variety of fungal diseases on crops. Its presence in water bodies due to agricultural runoff is a potential environmental concern. This application note provides a detailed protocol for the quantitative analysis of Nuarimol in water samples using Solid-Phase Extraction (SPE) followed by Gas Chromatography-Mass Spectrometry (GC-MS). This method is intended for researchers, scientists, and professionals in drug development and environmental monitoring.

Principle

This method involves the pre-concentration of Nuarimol from a water sample using a solid-phase extraction cartridge. The analyte is then eluted with an organic solvent, and the eluate is concentrated and analyzed by GC-MS. The quantification is performed using an internal standard to ensure accuracy and precision.

Data Presentation

The performance of this analytical method is summarized in the table below. The data is a composite representation from various studies on pesticide analysis in water.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Parameter	Value	Reference
Linearity Range	0.03 - 0.5 µg/L	[4]
Limit of Detection (LOD)	0.0063 - 0.046 µg/L	[5]
Limit of Quantification (LOQ)	0.020 - 0.1 µg/L	[6]
Recovery	70 - 120%	[2][4]
Repeatability (RSD)	< 20%	[4]

Experimental Protocols

Sample Preparation and Solid-Phase Extraction (SPE)

This protocol outlines the steps for extracting and concentrating Nuarimol from water samples.

Materials:

- Water sample
- ISOLUTE® C18 SPE cartridges (500 mg/10 mL)[4]
- Methanol (HPLC grade)
- Ethyl acetate (HPLC grade)
- n-Hexane (HPLC grade)
- Acetone (HPLC grade)
- Deionized water
- Vacuum manifold for SPE
- Nitrogen evaporator

Protocol:

- Cartridge Conditioning:

1. Condition the C18 SPE cartridge by passing 5 mL of ethyl acetate, followed by 5 mL of n-hexane, 5 mL of acetone, 5 mL of methanol, and finally 5 mL of deionized water in a slow dropwise manner.^[2] Do not allow the cartridge to dry out between steps.
- Sample Loading:
 1. Pass 500 mL of the water sample through the conditioned cartridge at a flow rate of 5-10 mL/min using a vacuum manifold.^[7]
 - Cartridge Drying:
 1. After the entire sample has passed through, dry the cartridge under a high vacuum for at least 60 minutes to remove any residual water.^[2]
 - Elution:
 1. Elute the retained Nuarimol from the cartridge by passing 6 mL of n-hexane-acetone (3:1 v/v) followed by 5 mL of methanol.^[2]
 - Concentration:
 1. Collect the eluate and evaporate it to a final volume of 1 mL under a gentle stream of nitrogen at 40 ± 5 °C.^[2]
 2. The sample is now ready for GC-MS analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol describes the instrumental analysis of the extracted Nuarimol.

Instrumentation:

- Gas chromatograph equipped with a mass selective detector (GC-MS).
- Capillary column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.

Instrumental Conditions:

Parameter	Condition
Gas Chromatograph	
Injection Mode	Pulsed Splitless
Injection Volume	1 μ L
Injector Temperature	250 $^{\circ}$ C
Oven Program	70 $^{\circ}$ C (hold 2 min), ramp to 150 $^{\circ}$ C at 25 $^{\circ}$ C/min, then to 200 $^{\circ}$ C at 3 $^{\circ}$ C/min, and finally to 280 $^{\circ}$ C at 8 $^{\circ}$ C/min (hold 10 min).
Carrier Gas	Helium
Flow Rate	1.2 mL/min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 $^{\circ}$ C
Quadrupole Temperature	150 $^{\circ}$ C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions for Nuarimol	To be determined by injecting a Nuarimol standard

Protocol:

- Calibration:

1. Prepare a series of calibration standards of Nuarimol in the appropriate solvent (e.g., ethyl acetate) at concentrations ranging from 0.01 to 1.0 μ g/mL.
2. Inject each standard into the GC-MS to establish a calibration curve.

- Sample Analysis:

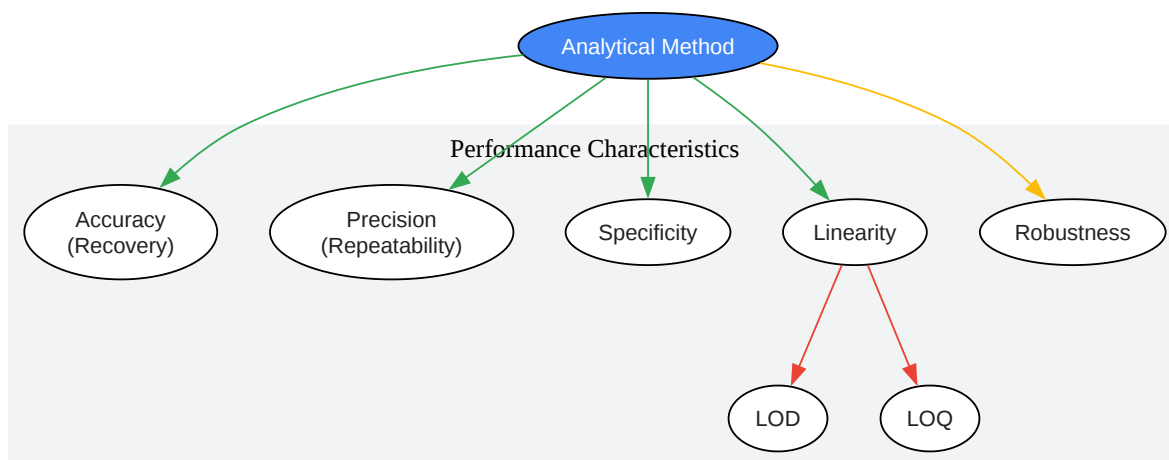
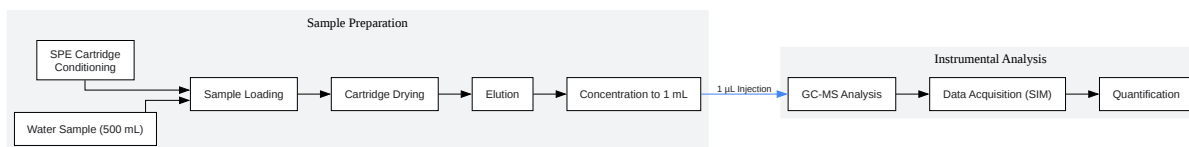
1. Inject 1 μ L of the concentrated sample extract into the GC-MS.

2. Acquire data in SIM mode, monitoring the characteristic ions for Nuarimol.
- Quantification:
 1. Identify and integrate the peak corresponding to Nuarimol in the sample chromatogram.
 2. Calculate the concentration of Nuarimol in the original water sample using the calibration curve and accounting for the concentration factor from the SPE procedure.

Visualization

Experimental Workflow

The following diagram illustrates the overall workflow for the analysis of Nuarimol in water samples.



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